

4-Bromo-8-methoxyisoquinoline molecular structure

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Compound of Interest

Compound Name: 4-Bromo-8-methoxyisoquinoline

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An In-Depth Technical Guide to **4-Bromo-8-methoxyisoquinoline**: Synthesis, Characterization, and Application

Introduction

4-Bromo-8-methoxyisoquinoline is a halogenated heterocyclic compound built upon the isoquinoline scaffold. This bicyclic aromatic system, an isomer of quinoline, is a foundational structure in a vast array of natural alkaloids and synthetic compounds with significant biological activity. The strategic placement of a methoxy group at the 8-position and a bromine atom at the 4-position endows this molecule with a unique combination of electronic properties and chemical reactivity, making it a valuable intermediate for organic synthesis and a privileged scaffold in drug discovery.

This guide provides a comprehensive technical overview of **4-Bromo-8-methoxyisoquinoline**, designed for researchers and professionals in chemical synthesis and drug development. It delves into the molecule's core structural attributes, outlines plausible and referenced synthetic pathways, predicts its spectroscopic signature, and explores its mechanistic role as a precursor to potent biological agents, particularly in the realm of oncology.

Molecular Structure and Physicochemical Properties

The structure of **4-Bromo-8-methoxyisoquinoline** features a benzene ring fused to a pyridine ring, with the nitrogen atom at position 2. The electron-donating methoxy group (-OCH₃) at C8 and the electron-withdrawing bromine atom at C4 create a distinct electronic landscape that dictates the molecule's reactivity and its potential interactions with biological targets.

Property	Value	Source(s)
CAS Number	1784377-21-4	[1][2][3]
Molecular Formula	C ₁₀ H ₈ BrNO	[2]
Molecular Weight	238.08 g/mol	[1][2]
Appearance	Crystalline compound	[1]
Melting Point	95-100 °C	[1]
Solubility	Moderately soluble in ethanol and methanol	[1]
Storage	2-8 °C, in a tightly sealed container away from acidic vapors	[1]

Synthesis and Mechanistic Rationale

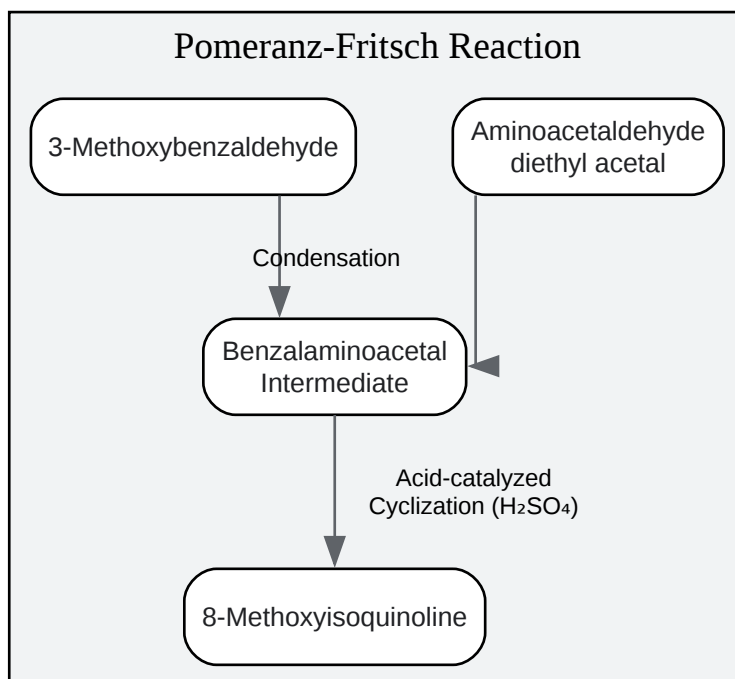
The synthesis of **4-Bromo-8-methoxyisoquinoline** can be logically approached in two major stages: the construction of the core 8-methoxyisoquinoline ring system, followed by a regioselective bromination at the C4 position.

Part 1: Synthesis of the 8-Methoxyisoquinoline Core

One of the most established methods for constructing the isoquinoline scaffold is the Pomeranz–Fritsch reaction.[4][5] This acid-catalyzed cyclization of a benzalaminoacetal provides a versatile route to isoquinolines that may be otherwise difficult to prepare.[4] The

Schlittler-Müller modification, which uses a benzylamine and glyoxal semiacetal, is another powerful variant of this classic transformation.[6][7]

The synthesis of the 8-methoxyisoquinoline precursor would logically start from 3-methoxybenzaldehyde, which contains the required substituent in the correct position for the final product's C8 position.



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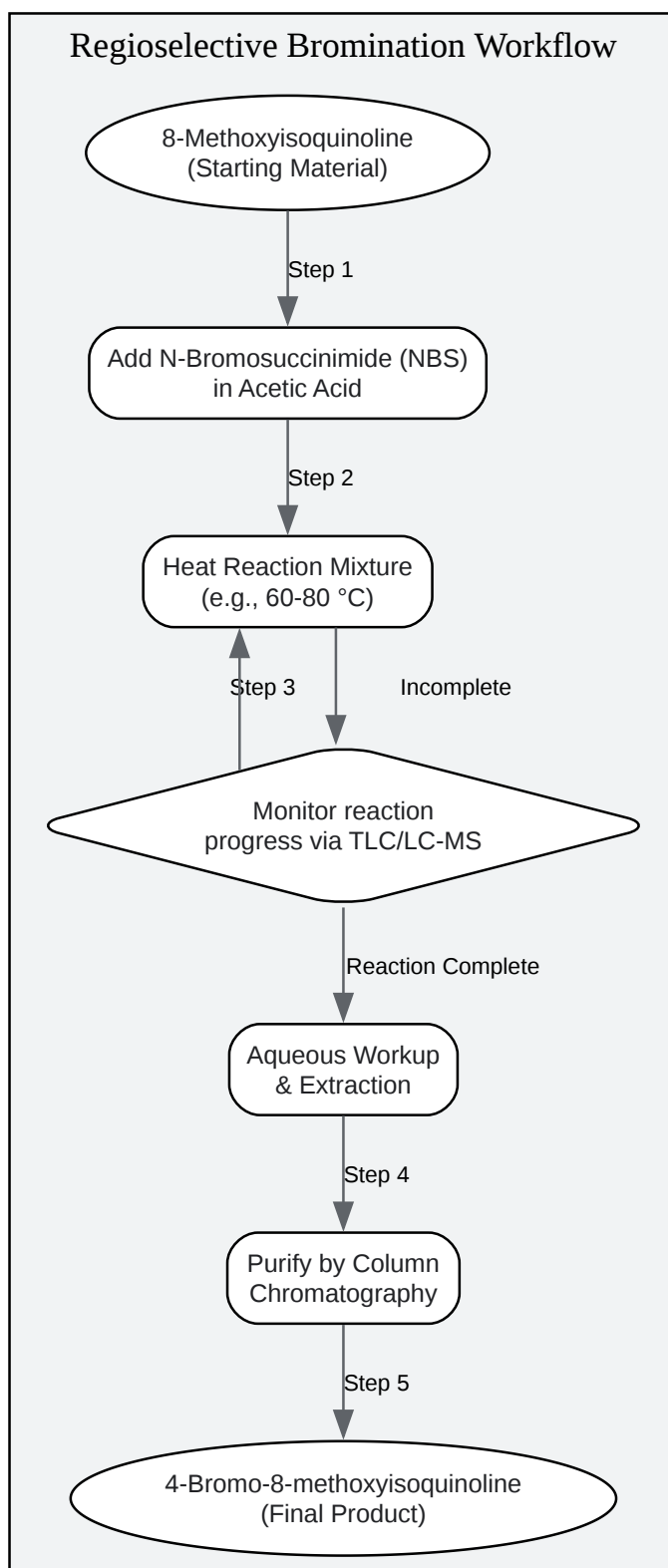
Caption: Pomeranz-Fritsch synthesis of the 8-methoxyisoquinoline core.

Part 2: Regioselective C4-Bromination

Electrophilic aromatic substitution on the isoquinoline ring system presents a challenge in regioselectivity. The pyridine ring is electron-deficient and generally deactivated towards electrophiles, while the benzene ring is more reactive. Electrophilic attack typically occurs at the C5 and C8 positions.[8] The presence of the electron-donating methoxy group at C8 further activates the ortho (C7) and para (C5) positions.

Achieving substitution at the C4 position, which is on the deactivated pyridine ring, requires specific conditions. A plausible and effective method is adapted from a patented procedure for

a structurally similar compound, which utilizes N-Bromosuccinimide (NBS) as the brominating agent.^[9] NBS is a milder and more selective source of electrophilic bromine compared to molecular bromine (Br_2), which is crucial for controlling the reaction on a complex heterocyclic system.



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Caption: Proposed workflow for the synthesis of **4-Bromo-8-methoxyisoquinoline**.

Detailed Protocol (Proposed):

- **Dissolution:** Dissolve 8-methoxyisoquinoline (1.0 eq) in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- **Reagent Addition:** Add N-Bromosuccinimide (NBS, 1.1 eq) portion-wise to the stirred solution at room temperature.
 - **Causality:** Using a slight excess of NBS ensures complete consumption of the starting material. Acetic acid serves as a polar protic solvent that can facilitate the reaction.
- **Heating:** Heat the reaction mixture to 60-80 °C and maintain this temperature for several hours.
- **Monitoring:** Monitor the reaction's progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup:** Cool the reaction mixture to room temperature and pour it into an ice-water mixture. Neutralize the solution carefully with a saturated aqueous solution of sodium bicarbonate.
 - **Trustworthiness:** This step quenches the reaction and neutralizes the acetic acid. The resulting precipitate or solution is then extracted with an appropriate organic solvent (e.g., ethyl acetate or dichloromethane).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield pure **4-Bromo-8-methoxyisoquinoline**.

Spectroscopic Characterization (Predicted)

While specific experimental spectra are not widely published, the molecular structure allows for a confident prediction of its key spectroscopic features.

Technique	Expected Features
¹ H NMR	- Aromatic Protons: Several distinct signals in the aromatic region (approx. 7.0-9.0 ppm). The protons at C1 and C3 will likely appear as singlets or narrow doublets. The protons on the benzene ring (C5, C6, C7) will show characteristic splitting patterns (doublets, triplets, or doublet of doublets) based on their coupling. The C5 proton would be expected to be a doublet, coupled to the C6 proton. The C7 proton would also be a doublet, coupled to C6. The C6 proton would therefore be a triplet (or dd). - Methoxy Protons: A sharp singlet at approximately 3.9-4.1 ppm, corresponding to the three protons of the -OCH₃ group.
¹³ C NMR	- Aromatic Carbons: Approximately 10 distinct signals in the aromatic region (approx. 100-160 ppm). Carbons attached to heteroatoms (C4-Br, C8-O) will have their chemical shifts significantly influenced. - Methoxy Carbon: A signal around 55-60 ppm for the -OCH₃ carbon.
Mass Spec. (MS)	- Molecular Ion Peak: A prominent molecular ion peak (M⁺) will be observed. Due to the presence of bromine, a characteristic isotopic pattern will be visible, with two peaks of nearly equal intensity: one for the ⁷⁹Br isotope (M) and one for the ⁸¹Br isotope (M+2). This is a definitive diagnostic feature.

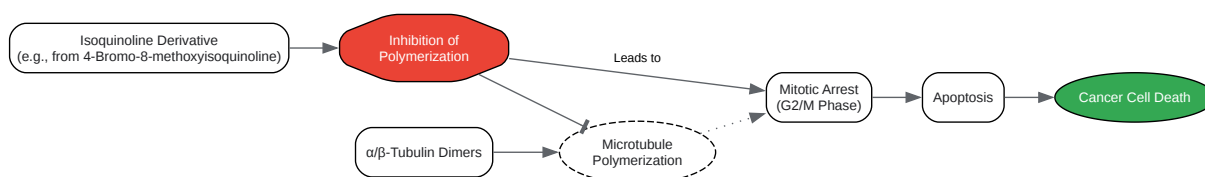
Applications in Drug Development

Core Scaffold for Tubulin Inhibitors

The isoquinoline scaffold is a "privileged structure" in medicinal chemistry, frequently appearing in compounds that target fundamental cellular processes.^[10] One of the most validated targets

in cancer therapy is tubulin, the protein subunit of microtubules.[11] Disruption of microtubule dynamics leads to cell cycle arrest in the M-phase (mitosis) and subsequent programmed cell death (apoptosis).[12]

Several classes of isoquinoline derivatives have been identified as potent tubulin polymerization inhibitors, often by binding to the colchicine-binding site on β -tubulin.[10][13] The 8-methoxy group on the target molecule is significant, as methoxy substitutions on related scaffolds have been shown to be critical for potent anti-tubulin activity.[1][13] **4-Bromo-8-methoxyisoquinoline** serves as a key starting point for developing such inhibitors.



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Caption: Mechanism of action for isoquinoline-based tubulin inhibitors.

Versatile Synthetic Intermediate

The true value of **4-Bromo-8-methoxyisoquinoline** for drug development professionals lies in its utility as a chemical building block. The bromine atom at the C4 position is a versatile functional handle that can be readily transformed using modern cross-coupling chemistry. This allows for the systematic and modular synthesis of large libraries of derivative compounds for structure-activity relationship (SAR) studies.

- Suzuki Coupling: Reaction with boronic acids to introduce new aryl or heteroaryl groups.
- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties.
- Buchwald-Hartwig Amination: Reaction with amines to install various nitrogen-containing functional groups.

This chemical versatility enables the rapid exploration of the chemical space around the isoquinoline core, facilitating the optimization of properties such as potency, selectivity, and ADME (Absorption, Distribution, Metabolism, and Excretion) profiles for novel drug candidates.

Conclusion

4-Bromo-8-methoxyisoquinoline is more than a simple chemical entity; it is a strategically designed molecule that embodies significant potential for advancing chemical synthesis and medicinal chemistry. Its well-defined structure, accessible synthetic routes, and, most importantly, its dual functionality as a biologically relevant scaffold and a versatile synthetic intermediate make it a compound of high interest. For researchers aiming to develop next-generation therapeutics, particularly in oncology, **4-Bromo-8-methoxyisoquinoline** represents a valuable starting point for the rational design and discovery of novel, potent, and selective drug candidates.

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